

MitoTracker Green FM: A Technical Guide to its Fluorescent Properties and Applications

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Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B609064*

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This guide provides an in-depth overview of the core fluorescent properties, mechanism of action, and experimental protocols for **MitoTracker Green FM**, a widely used fluorescent dye for labeling mitochondria in live cells.

Core Fluorescent and Physicochemical Properties

MitoTracker Green FM is a cell-permeant fluorescent dye that selectively labels mitochondria. A key characteristic of this probe is that it is essentially non-fluorescent in aqueous solutions and only becomes brightly fluorescent upon accumulation in the lipid-rich environment of the mitochondria, resulting in a low background signal.^[1]

Quantitative Data Summary

The spectral properties of **MitoTracker Green FM** are summarized below. These values are crucial for configuring imaging systems, such as fluorescence microscopes and flow cytometers, to ensure optimal signal detection.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	490 - 491 nm	[2],[3]
Emission Maximum (λ_{em})	513 - 516 nm	[3],[1]
Extinction Coefficient (ϵ)	93,500 $\text{cm}^{-1}\text{M}^{-1}$	[3]
Quantum Yield (Φ)	Not Reported	
Recommended Laser Line	488 nm	[2]
Recommended Filter Set	530/30 nm bandpass	[2]

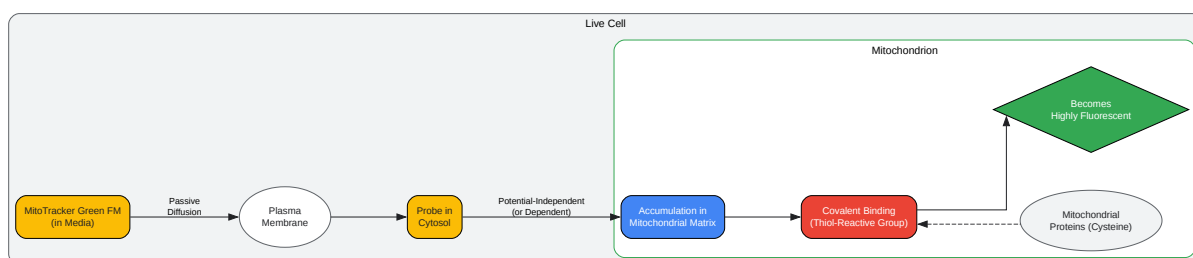
Key Features and Characteristics

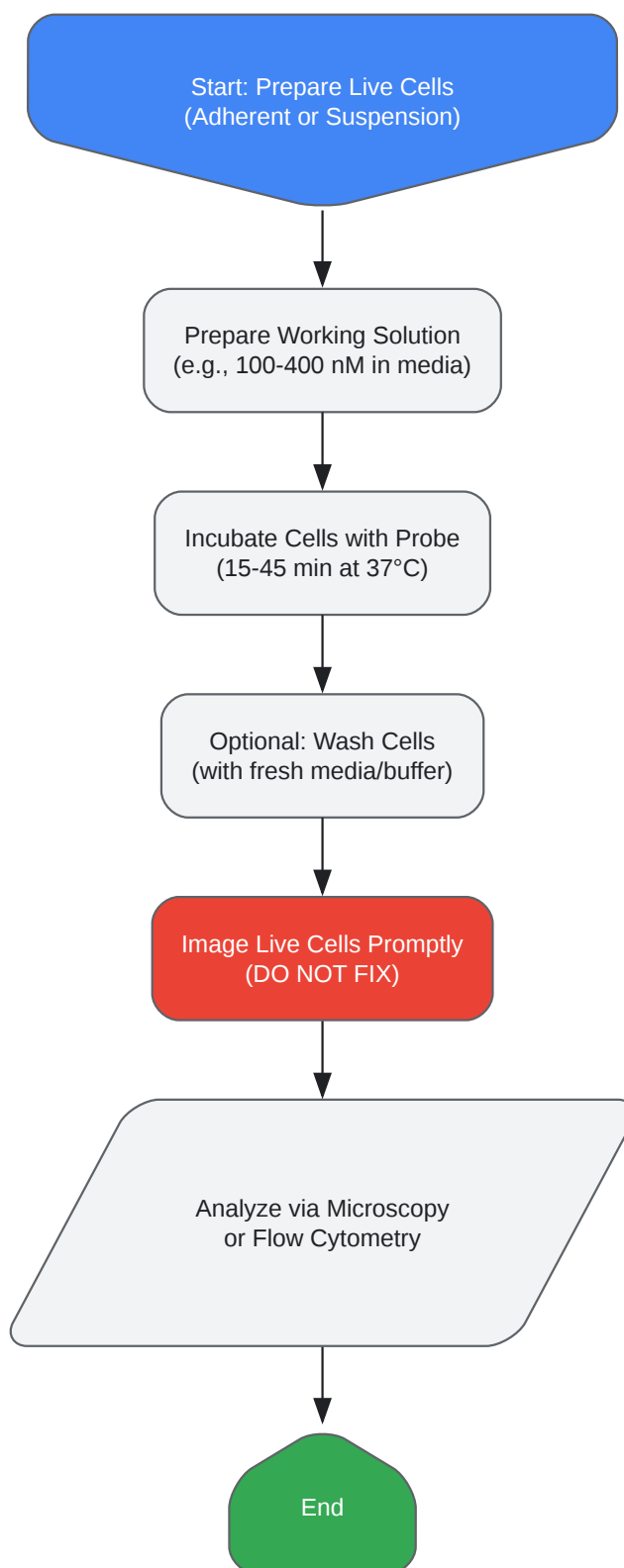
Feature	Description	Reference(s)
Mechanism of Action	Passively diffuses across the plasma membrane and accumulates in mitochondria. A mildly thiol-reactive chloromethyl group then covalently binds to mitochondrial proteins, primarily through cysteine residues.	[4],[5]
Membrane Potential Dependence	There are conflicting reports. Some studies assert that it accumulates in mitochondria regardless of membrane potential, making it a marker for mitochondrial mass.[1][5][6] Other sources suggest its initial accumulation is dependent on the mitochondrial membrane potential.[3]	
Fixability	Not fixable. The fluorescence signal is lost after fixation with aldehydes or alcohols.[3] It is suitable for live-cell imaging only.[1]	
Photostability	Substantially more photostable than rhodamine 123.[5] It provides a robust signal even at low concentrations.	
Toxicity	Generally considered to have low cytotoxicity at optimal working concentrations.[6] However, phototoxicity can occur, leading to changes in	

mitochondrial morphology
(e.g., transformation from
tubular to spherical) and
impacting membrane potential.

Mechanism of Action and Staining Principle

MitoTracker Green FM provides a clear method for visualizing mitochondria in living cells. The process involves several key steps from initial cell loading to fluorescent signal generation.





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